

A Technical Treatise on the Geological Occurrence and Formation of Natural Fayalite

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Abstract

Fayalite (Fe_2SiO_4), the iron-rich end-member of the olivine solid-solution series, is a significant rock-forming mineral that provides critical insights into the petrogenesis of various terrestrial and extraterrestrial rocks. Its presence, composition, and associated mineral assemblages are indicative of specific geochemical environments, including low oxygen fugacity, high iron-to-magnesium ratios, and a range of temperatures and pressures. This technical guide synthesizes the current understanding of the geological occurrence and formation of natural **fayalite**, presenting quantitative data, experimental protocols, and formation pathways in a comprehensive format for researchers, scientists, and professionals in drug development who may encounter or utilize silicate minerals in their work.

Introduction

Fayalite belongs to the nesosilicate subclass of silicate minerals and crystallizes in the orthorhombic system. It forms a complete solid solution series with forsterite (Mg_2SiO_4) and tephroite (Mn_2SiO_4).^{[1][2]} The substitution of ferrous iron (Fe^{2+}) for magnesium (Mg^{2+}) in the olivine crystal structure is continuous, and the term **fayalite** is typically applied to olivine with more than 90% iron content.^[3] The physical and chemical properties of olivine, such as melting point and density, vary significantly with the **fayalite** content, influencing the behavior of magmas and the evolution of igneous rocks.^[4]

Geological Occurrences

Natural **fayalite** is found in a diverse range of geological settings, from deep-seated plutonic rocks to volcanic extrusions, metamorphosed sediments, and even meteorites. Its occurrence is fundamentally controlled by the bulk chemical composition of the host rock, particularly a high Fe/Mg ratio, and the prevailing physicochemical conditions.

Igneous Rocks

Fayalite is a common constituent of certain evolved igneous rocks, particularly those with alkaline and acidic compositions.[1] Its formation in magmatic systems is favored by conditions of low magnesia and a deficiency in oxygen.[5]

- **Plutonic Rocks:** **Fayalite** can be found in ultramafic and felsic plutonic rocks.[1][6] It is notably present in some granites, syenites, and ferrogabbros.[7][8] In these environments, it often associates with minerals such as hedenbergite, arfvedsonite, amphiboles, quartz, and magnetite.[5][6] The presence of **fayalite** with quartz in plutonic rocks is significant as it indicates low-pressure crystallization conditions.[1]
- **Volcanic Rocks:** Iron-rich olivine is a relatively common component of volcanic rocks like obsidians, rhyolites, trachytes, and phonolites.[1] It can occur as phenocrysts or in the groundmass. **Fayalite** has been identified in beautiful crystals in the basalts of Fayal Island in the Azores, from which it derives its name.[8]

Metamorphic Rocks

Fayalite is a product of high-grade thermal and regional metamorphism of iron-rich protoliths.[7]

- **Contact Metamorphism:** In contact aureoles, where carbonate rocks are intruded by silicic magmas, **fayalite** can form in skarns.[9][10] These metasomatic rocks are rich in calcium-magnesium-iron-manganese silicate minerals.
- **Regional Metamorphism:** **Fayalite** is found in metamorphosed iron-rich sediments, such as banded iron formations.[7] In these settings, it is often associated with grunerite, hedenbergite, magnetite, and quartz.[11] The stability of **fayalite** in metamorphic rocks is sensitive to pressure; at higher pressures, it can be replaced by ferrosilite.[7]

Sedimentary Rocks (Skarns)

While not a primary sedimentary mineral, **fayalite** is a key mineral in skarns, which are formed by the metasomatism of carbonate rocks.[9][10] The hydrothermal fluids emanating from a cooling magma body interact with limestone or dolostone, leading to the crystallization of a variety of calc-silicate minerals, including **fayalite**, if the fluids are sufficiently iron-rich.

Extraterrestrial Occurrences

Fayalite is also found in extraterrestrial materials, providing clues to the processes occurring on other celestial bodies.

- **Meteorites:** Iron-rich olivine is a major mineral in the matrices of unequilibrated ordinary and carbonaceous chondrites.[12] Its formation is believed to be a result of fluid-assisted thermal metamorphism or hydrothermal alteration on asteroids.[7]
- **Lunar and Martian Rocks:** The reducing environments on the Moon and Mars are conducive to the formation of Fe-rich olivine, making synthetic **fayalite** a useful analog for planetary studies.[13]

Formation of Fayalite

The formation of **fayalite** is governed by a complex interplay of temperature, pressure, oxygen fugacity, and the chemical activities of silica and iron.

Magmatic Crystallization

In a cooling magma, forsteritic olivine crystallizes at higher temperatures than fayalitic olivine.[14][15] As the magma evolves and becomes enriched in iron and silica through fractional crystallization, **fayalite** may begin to crystallize. The reaction between olivine, quartz, and orthopyroxene is pressure-dependent, with the assemblage of **fayalite** and quartz being stable at lower pressures.[1]

Metamorphic Reactions

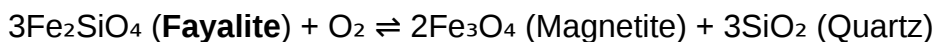
During metamorphism, **fayalite** can form through reactions involving iron oxides, carbonates, and silica. For example, in iron-rich sediments, reactions such as the breakdown of iron-rich carbonates and silicates can lead to the formation of **fayalite** at elevated temperatures.

Hydrothermal Formation

Hydrothermal experiments have demonstrated that **fayalite** can form at relatively low temperatures (e.g., 220 °C) through fluid-assisted processes.^[7] These experiments simulate the conditions on asteroids where aqueous alteration is thought to occur. The presence of water and a high iron content are crucial for its precipitation.^[7]

Fayalite Stability and Phase Relations

Fayalite's stability is constrained by several key reactions. The "FMQ" (**Fayalite**-Magnetite-Quartz) oxygen buffer is a widely used experimental tool to control oxygen fugacity in laboratory settings.^[1] The reaction is:



At high pressures, **fayalite** undergoes a phase transition to ahrensite, its high-pressure polymorph with a spinel structure, at approximately 6-7 GPa under upper mantle conditions.^[1]

Quantitative Data

The formation and stability of **fayalite** are defined by specific thermodynamic parameters and chemical compositions.

Thermodynamic Data

Property	Value	Reference
Enthalpy of Formation (from oxides at 298 K)	$-25.91 \pm 2.42 \text{ kJ/mol}$	^[16]
Standard Gibbs Free Energy of Formation (ΔG_f°) at 298.15 K	$-1378.98 \pm 1.35 \text{ kJ/mol}$	^[17]
Molar Entropy (S°) at 298.15 K	$151.0 \pm 0.2 \text{ J/(mol}\cdot\text{K)}$	^[17]
Melting Point	$\sim 1205 \text{ }^\circ\text{C}$	^[18]
Surface Energy (hydrated)	$2.47 \pm 0.25 \text{ J/m}^2$	^[19]

Chemical Composition of Natural Fayalite

The chemical composition of **fayalite** can vary slightly due to the incorporation of minor elements.

Oxide	Weight % (Brocken massif, Germany)
SiO ₂	29.83
FeO	69.48
MnO	0.28
H ₂ O ⁺	0.34
H ₂ O ⁻	0.04
Total	99.97
Source:[6]	

Experimental Protocols

The synthesis and study of **fayalite** in the laboratory provide crucial data on its formation and stability.

Hydrothermal Synthesis of Fayalite

This protocol is based on experiments designed to simulate asteroidal alteration.[7]

- Reactants:
 - FeO-rich amorphous silicate (~3 mg)
 - Iron metal powder (<10 µm, ~11 mg)
 - Deionized water (6 µL), deoxygenated by purging with ultra-high purity nitrogen.
- Procedure:
 - The reactants are loaded into a gold (Au) capsule (~230 mm³ volume).

- The capsule is sealed at room temperature and pressure in a nitrogen-purged glove box.
- The sealed capsule is placed in a hydrothermal apparatus.
- The experiment is run at a specific temperature (e.g., 220 °C) for a designated duration.
- After the experiment, the capsule is quenched, and the products are analyzed.

Sol-Gel Synthesis of Nanocrystalline Fayalite

This method is used to produce high-purity, nanocrystalline **fayalite** for experimental studies.

[\[13\]](#)

- Reactants:
 - Iron(II) chloride
 - Sodium ethoxide
 - Tetraethyl orthosilicate (TEOS)
- Procedure:
 - The reactants are reacted to produce a precursor gel.
 - The gel is subsequently calcined under reducing conditions to crystallize nanof**fayalite**.
 - Careful control of oxygen fugacity during all steps is critical to ensure the formation of pure **fayalite**.

Synthesis from Stoichiometric Mixtures

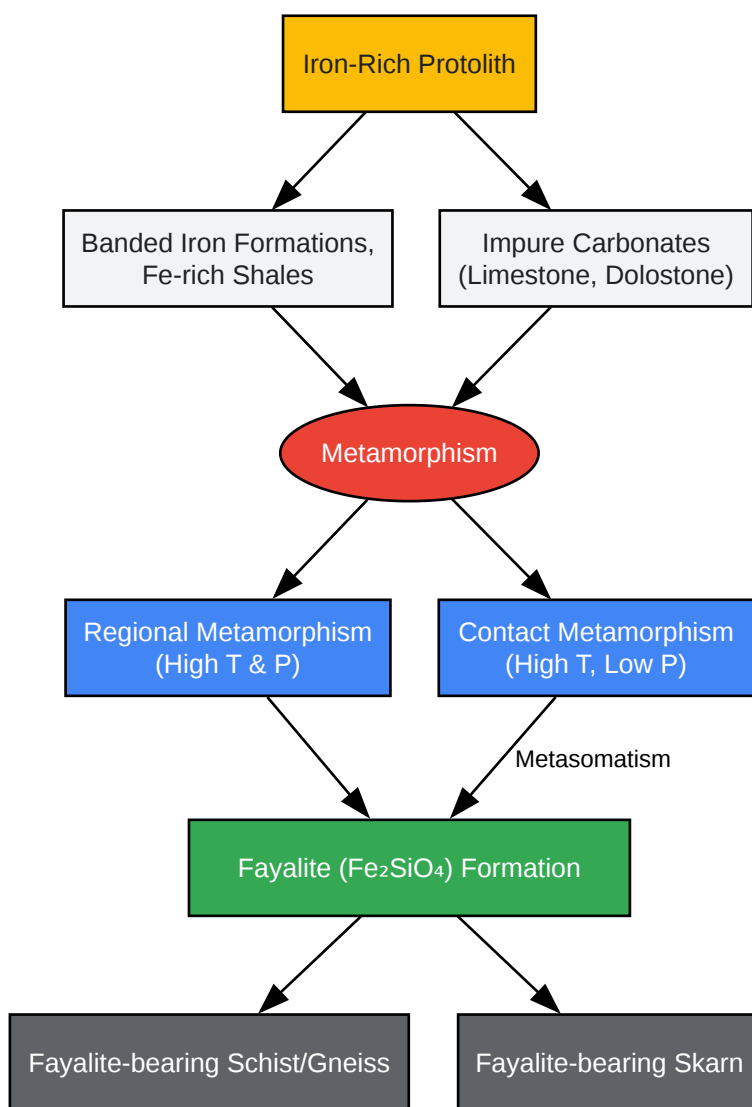
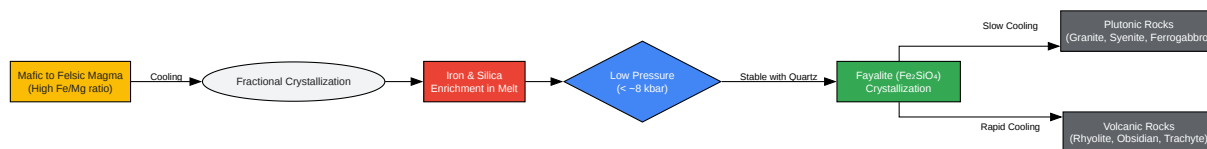
A method involving the thermal treatment of a stoichiometric mixture of hematite and silicon carbide in a controlled atmosphere.[\[20\]](#)

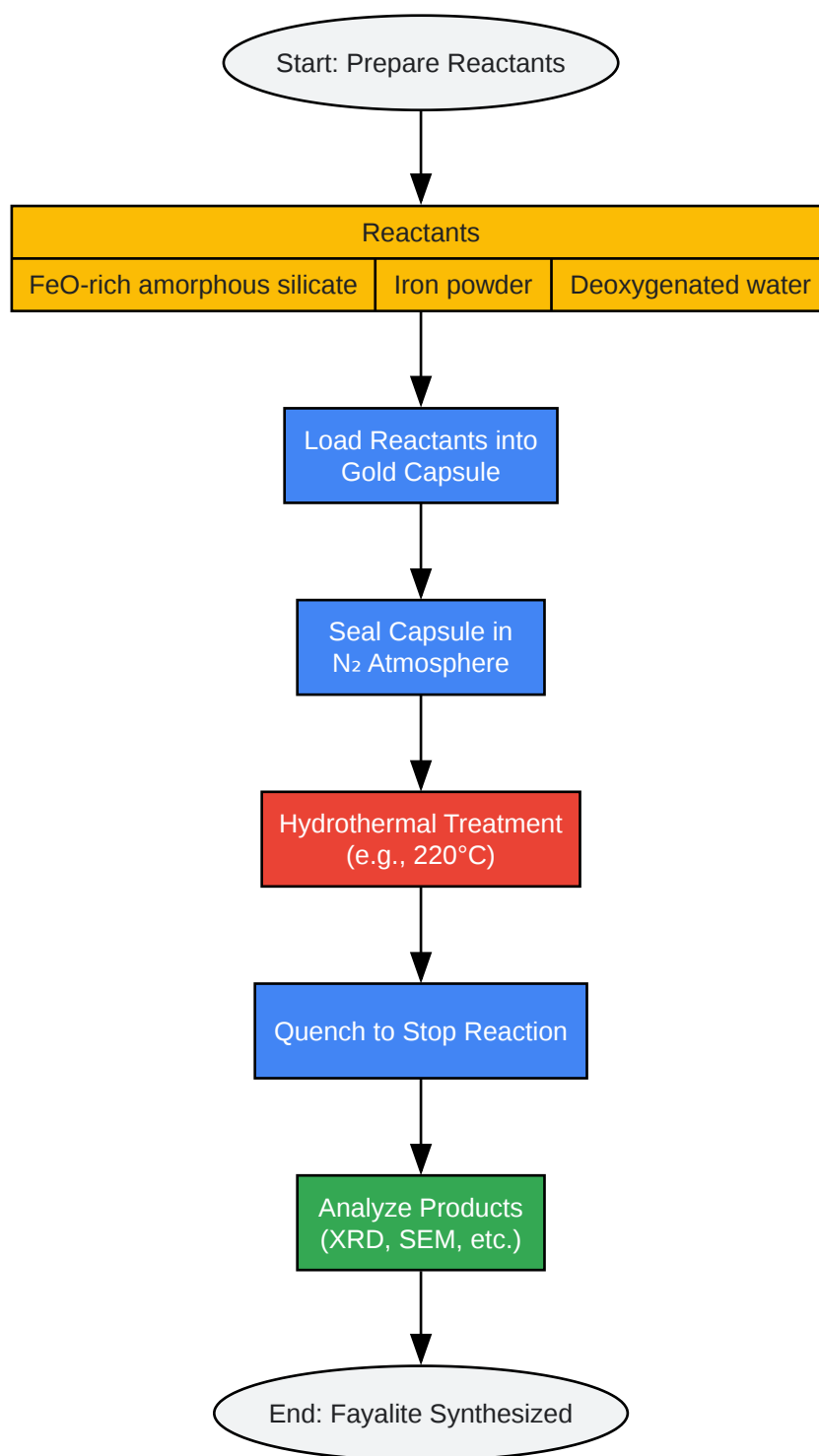
- Reactants:
 - Hematite (Fe_2O_3)

- Micrometer-sized silicon carbide (SiC)
- Procedure:
 - The reactants are mixed in stoichiometric proportions.
 - The mixture is subjected to thermal treatments at 1000-1100 °C in a controlled atmosphere.
 - Thermodynamic modeling is used to assess the required redox conditions.

Visualizations

The following diagrams illustrate key pathways and relationships in the formation of **fayalite**.





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